

Decloxizine-d8 (Dihydrochloride): Technical Monograph & Application Guide

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Compound of Interest

Compound Name: Decloxizine-d8 (dihydrochloride)

Cat. No.: B12411097

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Executive Summary & Strategic Utility

Decloxizine-d8 (dihydrochloride) is the stable isotope-labeled analog of Decloxizine, a first-generation antihistamine and diphenylmethylpiperazine derivative. In modern drug development, its primary utility is not pharmacological but analytical. It serves as the Gold Standard Internal Standard (IS) for the quantification of Decloxizine in complex biological matrices (plasma, urine, tissue homogenates) using LC-MS/MS.

The d8 isotopolog is engineered with eight deuterium atoms, typically incorporated into the piperazine ring. This modification increases the molecular mass by 8 Daltons (Da) relative to the analyte, preventing signal interference (cross-talk) while maintaining near-identical chromatographic retention and ionization efficiency. This "co-elution" property is critical for correcting matrix effects (ion suppression/enhancement) and recovery variations during sample preparation.^[1]

Chemical Identity & Technical Specifications

The following data consolidates physical and chemical properties necessary for method development.

Property	Specification
Compound Name	Decloxizine-d8 Dihydrochloride
CAS Number (d8)	1329836-11-4 (Referenced by specialized isotope vendors)
CAS Number (Unlabeled)	13073-96-6 (Dihydrochloride salt); 3733-63-9 (Free base)
Molecular Formula	C ₂₁ H ₂₂ D ₈ Cl ₂ N ₂ O ₂
Molecular Weight	421.43 g/mol (Salt); ~348.5 g/mol (Free base cation)
Chemical Structure	1-(Diphenylmethyl)-4-[2-(2-hydroxyethoxy)ethyl]piperazine-d8 dihydrochloride
Isotopic Purity	Typically ≥ 98% atom D
Solubility	Soluble in Water (>10 mg/mL), DMSO, and Methanol. [2] [3] [4] [5]
Stability	Hygroscopic. Store at -20°C under desiccated conditions.

Structural Insight & Fragmentation Logic

The deuterium labeling is located on the piperazine ring. This structural placement is strategic for Mass Spectrometry (MS) method development:

- Precursor Ion: The [M+H]⁺ shifts from m/z 341.2 (unlabeled) to 349.2 (d8).
- Product Ions:
 - Benzhydryl Cation (C₁₃H₁₁⁺): This common fragment (m/z 167) contains no piperazine atoms. Therefore, it remains unchanged in the d8 spectrum.
 - Piperazine-containing fragments: Any fragment retaining the ring will exhibit the +8 Da shift, providing unique transitions for MRM (Multiple Reaction Monitoring).

Supply Chain & Sourcing

Due to the specialized nature of stable isotopes, Decloxizine-d8 is not a commodity chemical. It is synthesized by specialized CROs and isotope manufacturers.

- Primary Suppliers:
 - Toronto Research Chemicals (TRC): A major global supplier of biomedical isotopes.
 - Splendid Lab: Cites the specific CAS 1329836-11-4.
 - Clearsynth: Known for synthesizing complex deuterated APIs.
 - Santa Cruz Biotechnology (SCBT): Often carries the unlabeled standard, occasionally the isotope.

Procurement Note: Always request a Certificate of Analysis (CoA) verifying isotopic purity (enrichment) to ensure no contribution to the unlabeled analyte signal (M+0).

Experimental Protocol: LC-MS/MS Bioanalysis

This section details a self-validating workflow for quantifying Decloxizine in rat plasma using Decloxizine-d8 as the IS.

Reagent Preparation

Objective: Create stable stock solutions that minimize degradation and adsorption.

- Master Stock (1 mg/mL): Dissolve 1.0 mg of Decloxizine-d8 2HCl in 1.0 mL of Methanol:Water (50:50 v/v). Note: The salt form accounts for ~17% of the mass; correct for free base content if quantification requires strict molarity.
- Working Internal Standard (WIS): Dilute the Master Stock to 500 ng/mL in Acetonitrile (ACN). This solution will be used for protein precipitation.
- Storage: Aliquot into amber glass vials. Stable at -20°C for 3 months.

Sample Preparation (Protein Precipitation)

Rationale: A simple "crash" method is preferred over SPE (Solid Phase Extraction) when using a d8-IS, as the IS perfectly tracks recovery losses.

- Aliquot: Transfer 50 µL of plasma sample to a 1.5 mL centrifuge tube.
- IS Addition: Add 150 µL of WIS (500 ng/mL Decloxizine-d8 in ACN).
- Vortex: Mix vigorously for 30 seconds to precipitate proteins.
- Centrifuge: Spin at 10,000 x g for 10 minutes at 4°C.
- Transfer: Inject 5 µL of the clear supernatant directly into the LC-MS/MS.

LC-MS/MS Conditions

System: Agilent 1290 Infinity II / Sciex Triple Quad 6500+ (or equivalent).

- Column: C18 Reverse Phase (e.g., Waters XBridge, 2.1 x 50 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
 - 0-0.5 min: 10% B
 - 0.5-3.0 min: 10% -> 90% B (Linear)
 - 3.0-4.0 min: 90% B (Wash)
 - 4.1 min: Re-equilibrate to 10% B.
- Flow Rate: 0.4 mL/min.

MRM Transitions (Suggested):

Analyte	Precursor (Q1)	Product (Q3)	CE (eV)	Logic
Decloxizine	341.2	167.1	25	Benzhydryl cation (High sensitivity)
Decloxizine	341.2	201.1	20	Piperazine fragment
Decloxizine-d8	349.2	167.1	25	Benzhydryl cation (Unlabeled fragment)
Decloxizine-d8	349.2	209.1	20	Piperazine-d8 fragment (Specific)

Note: While the 167 fragment is intense, using the 209 fragment for the IS (and 201 for analyte) ensures total specificity and avoids any potential interference from unlabeled benzhydryl background, though 167 is often acceptable for the IS.

Visualizations

LC-MS/MS Quantification Workflow

The following diagram illustrates the critical path from sample to data, highlighting where the Internal Standard corrects for error.

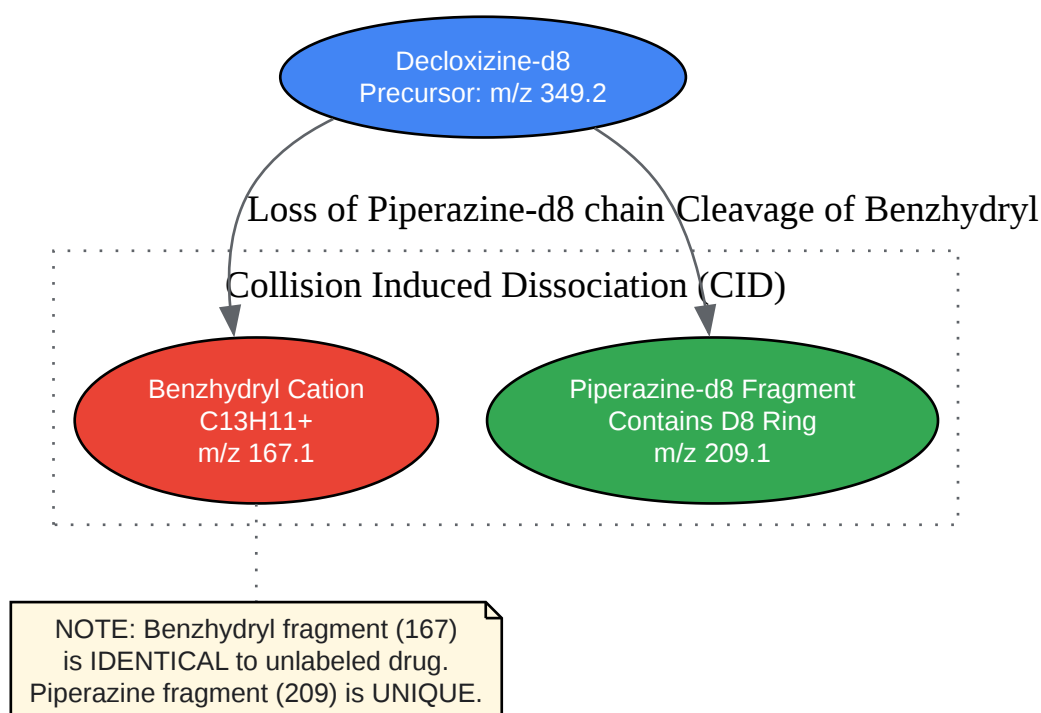


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Caption: Workflow demonstrating the "Normalization Start" point. The IS corrects for all variations occurring downstream of its addition, including extraction efficiency and ionization suppression.

Structural Fragmentation Logic

This diagram visualizes why the mass shift occurs and how to select MRM transitions.



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Caption: MS/MS fragmentation logic. The Benzhydryl fragment is shared (non-specific), while the Piperazine fragment retains the deuterium label (specific).

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 71135, Decloxizine. Retrieved from [\[Link\]](#)
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